

Application Notes and Protocols for Calcium Imaging Assays with L-869298

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Compound of Interest

Compound Name: L-869298

Cat. No.: B1674196

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Introduction

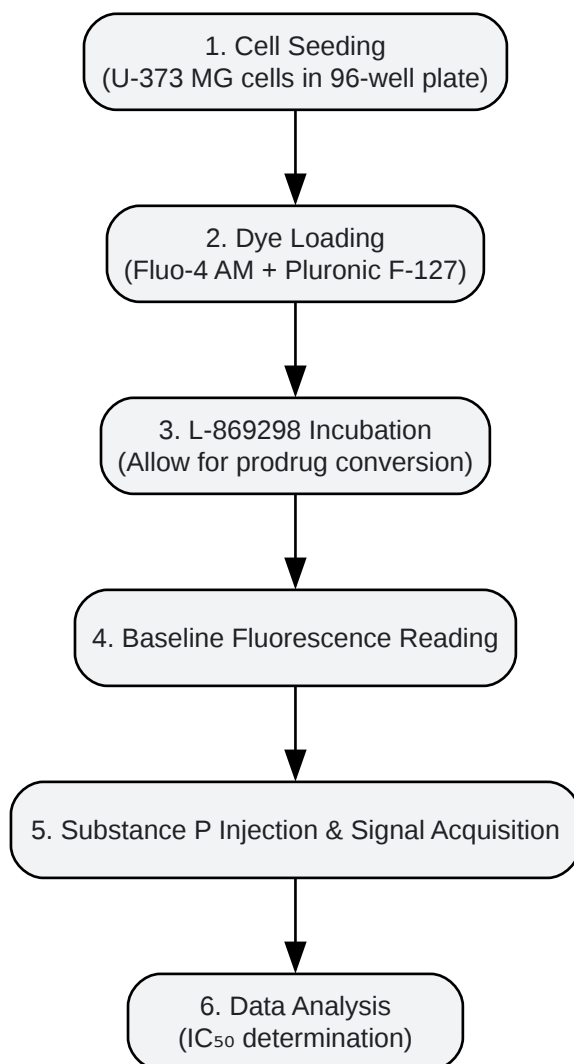
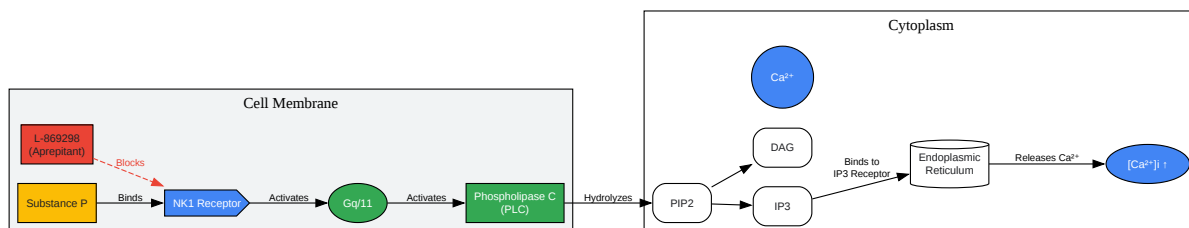
L-869298 is a prodrug of Aprepitant (MK-0869), a potent and selective antagonist of the Neurokinin-1 (NK1) receptor. The NK1 receptor is a G protein-coupled receptor (GPCR) that, upon binding its endogenous ligand Substance P, initiates a signaling cascade leading to an increase in intracellular calcium concentration ($[Ca^{2+}]_i$). This calcium mobilization serves as a crucial second messenger in a variety of physiological processes. Consequently, monitoring changes in $[Ca^{2+}]_i$ provides a robust method for characterizing the activity of the NK1 receptor and for screening potential antagonists like **L-869298**.

These application notes provide detailed protocols for utilizing calcium imaging assays to quantify the inhibitory effect of **L-869298** on Substance P-induced calcium flux in cells endogenously or recombinantly expressing the NK1 receptor.

Mechanism of Action and Signaling Pathway

Substance P binding to the NK1 receptor activates the Gq/11 family of G proteins. This activation stimulates phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into two second messengers: inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ binds to its receptor on the endoplasmic reticulum, triggering the release of stored calcium into the cytoplasm and leading to a transient increase in $[Ca^{2+}]_i$. **L-**

869298, after its conversion to Aprepitant, competitively binds to the NK1 receptor, thereby preventing Substance P-mediated signaling and the subsequent rise in intracellular calcium.



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